

2-Methyl-4-pentenal molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyl-4-pentenal

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An In-depth Technical Guide to 2-Methyl-4-pentenal

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Methyl-4-pentenal**, including its molecular formula and weight. It also details a standard experimental protocol for its synthesis, relevant for researchers and professionals in drug development and organic chemistry.

Core Molecular and Physical Properties

2-Methyl-4-pentenal is an organic compound classified as an unsaturated aldehyde.^[1] Its chemical structure and properties make it a valuable intermediate in various organic syntheses.

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ O	^{[1][2][3][4]}
Molecular Weight	98.14 g/mol	^{[2][4]}
CAS Registry Number	5187-71-3	^{[1][2][3]}
IUPAC Name	2-methylpent-4-enal	^[4]
Synonyms	2-Methyl-4-pentenal, 4-Pentenal, 2-methyl-	^{[1][2][3]}
Water Solubility	5208 mg/L @ 25 °C (estimated)	^[1]

Experimental Protocol: Synthesis of 2-Methyl-4-pentenal via Swern Oxidation

A common method for the synthesis of **2-Methyl-4-pentenal** is the Swern oxidation of its corresponding alcohol, 2-methylpent-4-en-1-ol.[5] This procedure is advantageous for its mild reaction conditions.

Materials:

- 2-methylpent-4-en-1-ol
- Oxalyl chloride
- Dimethyl sulfoxide (DMSO), anhydrous
- Triethylamine (Et₃N)
- Dichloromethane (DCM), anhydrous
- Nitrogen (N₂) gas
- Magnesium sulfate (MgSO₄), anhydrous
- Brine solution
- Water (H₂O)

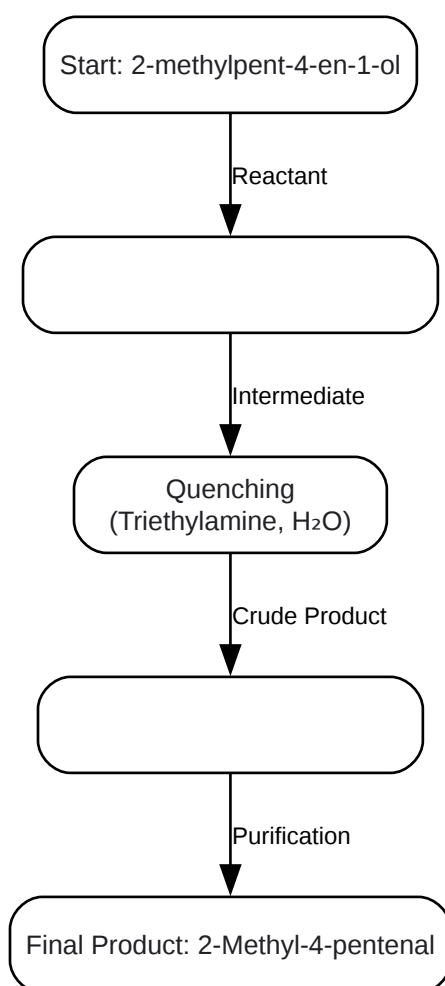
Procedure:[5]

- **Oxalyl Chloride Activation:** In a round-bottom flask under a nitrogen atmosphere, dissolve oxalyl chloride (1.5 equivalents) in anhydrous dichloromethane at -60°C.
- **DMSO Addition:** To this solution, add a solution of anhydrous DMSO (3.0 equivalents) in anhydrous DCM and stir for 2 minutes.
- **Alcohol Addition:** Add a solution of 2-methylpent-4-en-1-ol (1.0 equivalent) in anhydrous DCM. Stir the resulting mixture for 15 minutes at -60°C.

- **Triethylamine Addition:** Add triethylamine (5.0 equivalents) to the reaction mixture and allow it to warm to ambient temperature while stirring for 20 minutes.
- **Quenching and Extraction:** Quench the reaction by adding DCM and water. Separate the organic layer.
- **Washing and Drying:** Wash the organic layer with brine, then dry it over anhydrous magnesium sulfate.
- **Isolation:** Filter the mixture and concentrate the filtrate to yield the crude product, **2-Methyl-4-pentenal**. Further purification can be performed if necessary.

Synthesis Workflow

The following diagram illustrates the key steps in the Swern oxidation of 2-methylpent-4-en-1-ol to produce **2-Methyl-4-pentenal**.



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Swern Oxidation Workflow for **2-Methyl-4-pentenal** Synthesis

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- To cite this document: BenchChem. [2-Methyl-4-pentenal molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1615568#2-methyl-4-pentenal-molecular-weight-and-formula]

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